

A Historical and Technical Guide to Cyclohexyl Heptanoate

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Compound of Interest

Compound Name: Cyclohexyl heptanoate

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This in-depth technical guide provides a comprehensive historical and scientific overview of **cyclohexyl heptanoate**. Given the limited direct historical literature on this specific ester, this guide synthesizes information from available data, alongside a review of structurally analogous compounds, to offer a thorough understanding of its synthesis, properties, and potential applications.

Introduction

Cyclohexyl heptanoate (CAS No. 5454-26-2) is an ester formed from the condensation of cyclohexanol and heptanoic acid.^{[1][2]} While not as extensively documented as other common esters, it holds potential interest in various chemical and pharmaceutical fields due to its characteristic fruity and sweet aroma and its structural relation to other biologically active esters.^[1] This guide will delve into the known properties of **cyclohexyl heptanoate**, explore common synthetic routes for cyclohexyl esters, and provide detailed experimental protocols based on established chemical principles.

Physicochemical Properties

Quantitative data for **cyclohexyl heptanoate** is sparse in publicly accessible literature. However, its basic properties have been identified. For a comparative understanding, the properties of analogous esters, such as hexyl heptanoate and cyclohexyl hexanoate, are also presented.

Table 1: Physicochemical Properties of **Cyclohexyl Heptanoate**

Property	Value	Reference
CAS Number	5454-26-2	[1]
Molecular Formula	C13H24O2	[1][2]
Molecular Weight	212.33 g/mol	[1][2]
Odor Profile	Fruity, Sweet, Green	[1]

Table 2: Comparative Physicochemical Properties of Analogous Esters

Property	Hexyl Heptanoate	Cyclohexyl Hexanoate
CAS Number	1119-06-8	6243-10-3
Molecular Formula	C13H26O2	C12H22O2
Molecular Weight	214.34 g/mol	198.30 g/mol
Specific Gravity	0.860 - 0.865 @ 20°C	Not Available
Refractive Index	1.426 - 1.430 @ 20°C	1.4465 @ 17°C[3]
Flash Point	109.44 °C	95.56 °C[3]
Odor Profile	Fruity, Green	Fruity, Waxy

Synthesis of Cyclohexyl Esters: A Historical Perspective

The primary method for synthesizing esters like **cyclohexyl heptanoate** is through the esterification of a carboxylic acid with an alcohol. The most historically significant and widely used method is the Fischer-Speier esterification, first described in 1895.[4] This reaction involves the acid-catalyzed condensation of a carboxylic acid and an alcohol.[4][5][6]

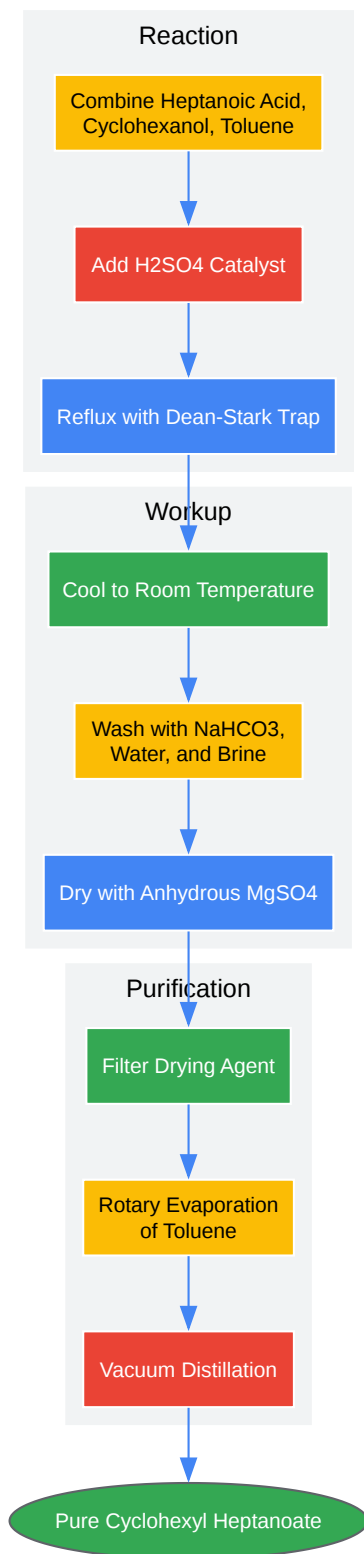
More contemporary approaches have focused on improving the efficiency and environmental friendliness of this process. The use of solid acid catalysts, such as ion-exchange resins, has

been explored to create a more "atom economical" process for the synthesis of cyclohexyl esters.[7][8] These methods often involve the direct addition of a carboxylic acid to cyclohexene, which avoids the formation of water as a byproduct.[7]

General Reaction Mechanism: Fischer-Speier Esterification

The Fischer-Speier esterification is a reversible, acid-catalyzed nucleophilic acyl substitution. The mechanism involves the protonation of the carbonyl oxygen of the carboxylic acid, which increases its electrophilicity. The alcohol then acts as a nucleophile, attacking the carbonyl carbon. After a series of proton transfers, a molecule of water is eliminated, and the ester is formed.[4][9][10]

Experimental Workflow for Cyclohexyl Heptanoate Synthesis

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